

# 2-Butoxybenzaldehyde as an Intermediate in Agrochemicals: Application Notes and Protocols

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## Compound of Interest

Compound Name: 2-Butoxybenzaldehyde

Cat. No.: B1266755

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## Introduction

**2-Butoxybenzaldehyde**, an aromatic aldehyde, has been explored for its utility in the agrochemical sector. While its role as a direct active ingredient with repellent properties has been noted, its application as a key intermediate in the synthesis of more complex agrochemicals such as herbicides, insecticides, and fungicides is not extensively documented in publicly available scientific literature and patents. This document provides an overview of the known applications and synthesis of **2-Butoxybenzaldehyde** and outlines general synthetic strategies that could be employed for the derivatization of this compound, drawing parallels from the synthesis of other benzaldehyde-based agrochemicals.

## Properties of 2-Butoxybenzaldehyde

A clear understanding of the physicochemical properties of **2-Butoxybenzaldehyde** is essential for its application in synthesis.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>
Molecular Weight	178.23 g/mol
CAS Number	7091-13-6[1]
Appearance	Not specified in provided results
Boiling Point	Not specified in provided results
Melting Point	Not specified in provided results
Solubility	Not specified in provided results

## Synthesis of 2-Butoxybenzaldehyde

The synthesis of 2-alkoxybenzaldehydes, including **2-butoxybenzaldehyde**, can be achieved through various methods. A common approach is the Williamson ether synthesis, where a phenoxide is reacted with an alkyl halide.

## Experimental Protocol: Williamson Ether Synthesis of 2-Butoxybenzaldehyde

This protocol is a general representation and may require optimization.

Materials:

- Salicylaldehyde
- 1-Bromobutane
- Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>) or another suitable base
- Anhydrous Dimethylformamide (DMF) or other polar aprotic solvent
- Ethyl acetate
- Brine solution

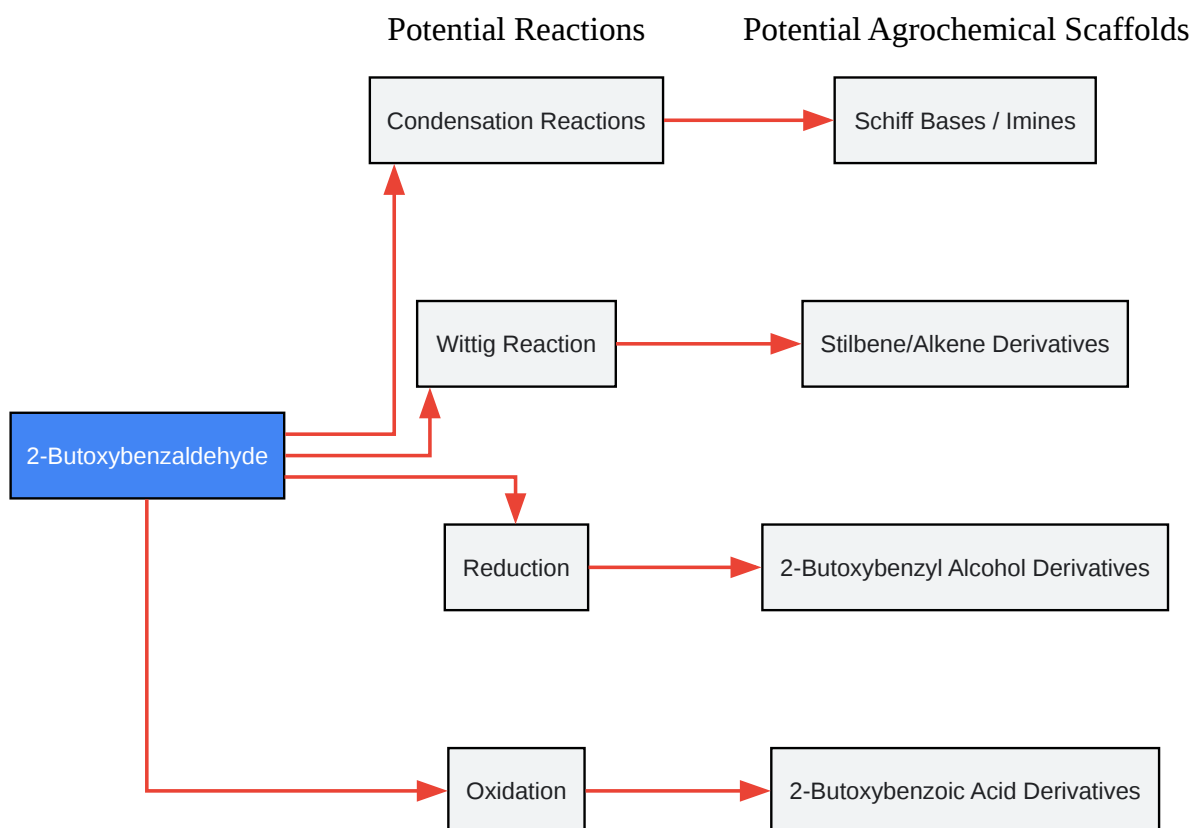
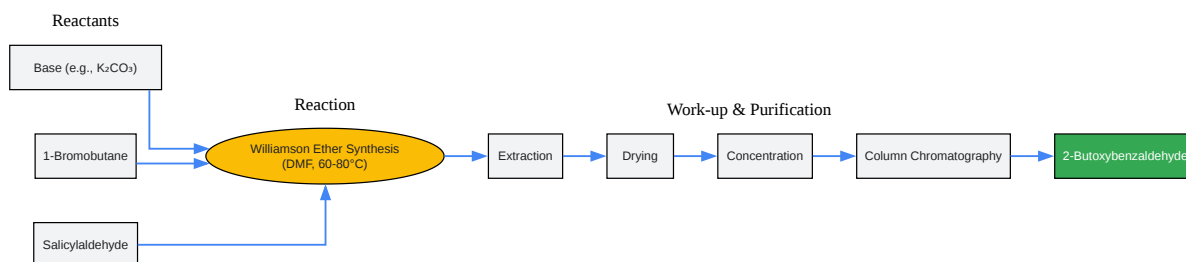
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of salicylaldehyde (1.0 equivalent) in anhydrous DMF, add potassium carbonate (1.5 equivalents).
- Stir the mixture at room temperature for 30 minutes.
- Add 1-bromobutane (1.2 equivalents) to the reaction mixture.
- Heat the mixture to 60-80°C and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate).



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## References

- 1. 2-Butoxybenzaldehyde | C<sub>11</sub>H<sub>14</sub>O<sub>2</sub> | CID 250088 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Butoxybenzaldehyde as an Intermediate in Agrochemicals: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266755#role-of-2-butoxybenzaldehyde-as-an-intermediate-in-agrochemicals>]

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